

Essential Safety and Operational Guide for Handling 3-Bromopyruvic Acid

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Compound of Interest

Compound Name: 3-Bromo-

Cat. No.: B131339

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This guide provides immediate safety, handling, and disposal protocols for 3-Bromopyruvic acid (3-BP), a potent anticancer agent and inhibitor of the glycolytic enzyme Hexokinase II.[1][2][3][4] Due to its hazardous nature, including causing severe skin burns and eye damage, strict adherence to safety procedures is mandatory.[5][6][7]

Hazard Identification

3-Bromopyruvic acid is classified as a hazardous substance.[8] It is corrosive and can cause severe chemical burns to the skin, eyes, and respiratory and gastrointestinal tracts upon contact, inhalation, or ingestion.[5][6][8] The substance is harmful if swallowed, inhaled, or in contact with skin.[5]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. All handling should be conducted in a designated area, such as a chemical fume hood.[5][9] Below is a summary of the required PPE.

Protection Type	Equipment Specification	Purpose & Use Case
Eye & Face	Chemical safety goggles (ANSI Z87.1 standard) and a full face shield. [8] [9]	Goggles are required for all handling to protect against splashes and vapors. A face shield must be worn over goggles during procedures with a significant splash risk. [9] [10]
Hand	Chemical-resistant gloves (e.g., Nitrile). [9] [10]	Protects skin from absorption. Double-gloving is recommended. [10] [11] Gloves must be inspected before use and changed immediately if contaminated or damaged. [9] [12]
Body	Flame-resistant or chemical-resistant lab coat, fully buttoned, with tight cuffs. [9] [13]	Protects against splashes. Gowns should be changed every 2-3 hours or immediately after a spill. [13]
Footwear	Closed-toe, closed-heel shoes. [9] [10]	Prevents exposure from spills on the floor.
Respiratory	A NIOSH-approved respirator with an acid vapor cartridge and particulate filter. [8]	Required when engineering controls (like a fume hood) are insufficient, during a large spill, or when generating dusts or aerosols. [9]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the workflow for safely managing 3-Bromopyruvic acid from receipt to disposal.

Pre-Handling and Preparation

- Ventilation: Confirm that a certified chemical fume hood is functioning correctly before starting any work.[9]
- Emergency Equipment: Ensure an emergency eyewash station and safety shower are unobstructed and accessible.[5][9]
- Don PPE: Put on all required PPE as specified in the table above.
- Prepare Workspace: Line the work surface within the fume hood with absorbent, disposable bench paper.
- Assemble Materials: Have all necessary equipment and reagents for the experiment ready to minimize movement in and out of the hood.

Handling and Experimental Use

- Location: Conduct all manipulations of 3-Bromopyruvic acid exclusively within the chemical fume hood to minimize inhalation exposure.[5][9]
- Avoid Dust and Aerosols: Handle the solid material carefully to avoid generating dust.[5][8] When preparing solutions, add the solid to the solvent slowly.
- Personal Contact: Avoid all personal contact with the substance, including inhalation.[8] Do not eat, drink, or smoke in the handling area.[5]
- Transfer: Use a spatula or other appropriate tools for transferring the solid.
- Storage: Keep containers tightly closed when not in use and store in a cool, dry, well-ventilated, and refrigerated area designated for corrosives.[5][7]

Post-Handling Decontamination

- Wipe Down: Decontaminate the work area within the fume hood by wiping it down with an appropriate cleaning agent.
- Equipment Cleaning: Thoroughly clean all non-disposable equipment that came into contact with 3-Bromopyruvic acid.

- Remove PPE: Remove PPE in the correct order to avoid cross-contamination. Remove gloves last and wash hands thoroughly with soap and water immediately after.[5][14]
- Clothing: Immediately remove and decontaminate any clothing that becomes soiled.[6]

Emergency and Disposal Plan

Accidental Exposure

- Skin Contact: Immediately flush the affected area with large amounts of water for at least 15 minutes, using a safety shower if available.[5][8] Remove all contaminated clothing.[8] Seek immediate medical attention.[5]
- Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[5][6] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.[7][14]
- Inhalation: Move the person to fresh air.[5] If breathing is difficult, provide artificial respiration.[5] Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting.[5][7] Rinse the mouth with water and have the victim drink two glasses of water at most.[14] Call a physician or poison control center immediately.[5]

Spill Cleanup

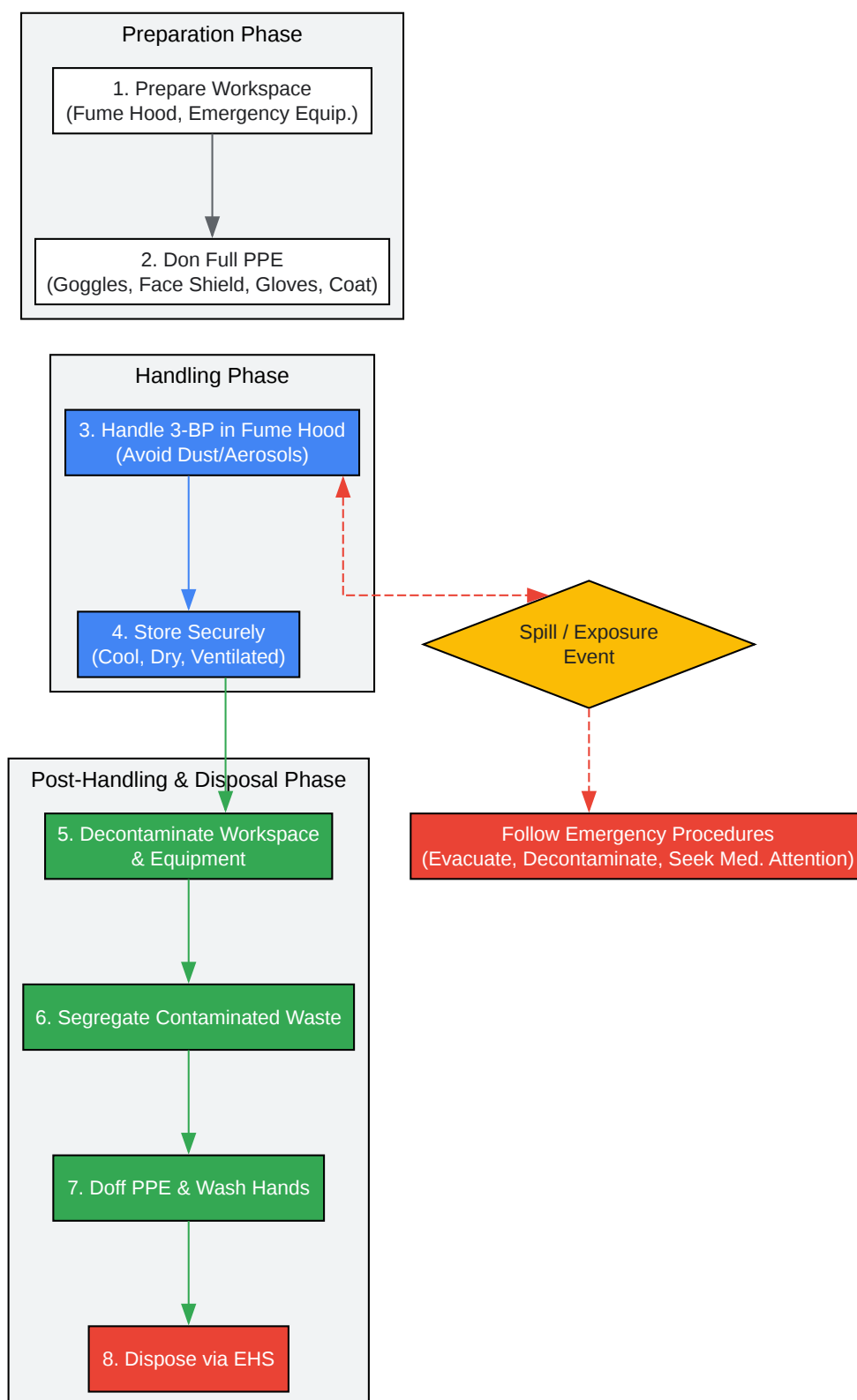
- Minor Spill: For small spills, wear appropriate PPE, cover the spill with an inert absorbent material (e.g., sand, vermiculite), and sweep it into a suitable, labeled container for hazardous waste disposal.[5][8]
- Major Spill: Evacuate the area and move upwind.[8] Alert emergency responders and inform them of the hazard's location and nature.[8]

Waste Disposal

- Collection: Collect all waste materials, including contaminated PPE and absorbent materials, in a clearly labeled, sealed container for hazardous waste.[8]

- Disposal: Dispose of the waste container through an approved waste disposal plant or your institution's Environmental Health and Safety (EHS) office.[\[5\]](#)[\[14\]](#) Do not allow the product to enter drains or sewers.[\[6\]](#)[\[14\]](#)

Safe Handling Workflow



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Caption: Workflow for the safe handling of 3-Bromopyruvic acid.

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